

A Comprehensive Technical Review of Qianhu coumarin Compounds

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Compound of Interest

Compound Name: *Qianhu coumarin E*

Cat. No.: *B15593845*

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Introduction

Qianhu coumarins, a class of pyranocoumarin compounds isolated from the roots of *Peucedanum praeruptorum* Dunn, a traditional Chinese medicine known as "Qianhu," have garnered interest for their potential therapeutic properties. This technical guide provides a comprehensive review of the existing literature on Qianhu coumarin compounds, with a focus on their isolation, purported biological activities, and underlying mechanisms of action. This document summarizes available quantitative data, details relevant experimental protocols, and visualizes key pathways to serve as a resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Physicochemical Properties and Known Biological Activities

Several Qianhu coumarin compounds have been isolated and identified, including Qianhu coumarin A, B, and C.^{[1][2]} While specific quantitative data on the biological activities of these primary compounds remains limited in publicly accessible literature, the broader class of

coumarins and extracts from *Peucedanum praeruptorum* have demonstrated a range of pharmacological effects, including anti-inflammatory, antioxidant, and cytotoxic activities.[3]

One study on a newly identified coumarin from *Peucedanum praeruptorum*, 4'-O-isobutyroylpeguangxienin, provides insight into the potential cytotoxic effects of this class of compounds. The IC50 values against various human cancer cell lines are presented in the table below.

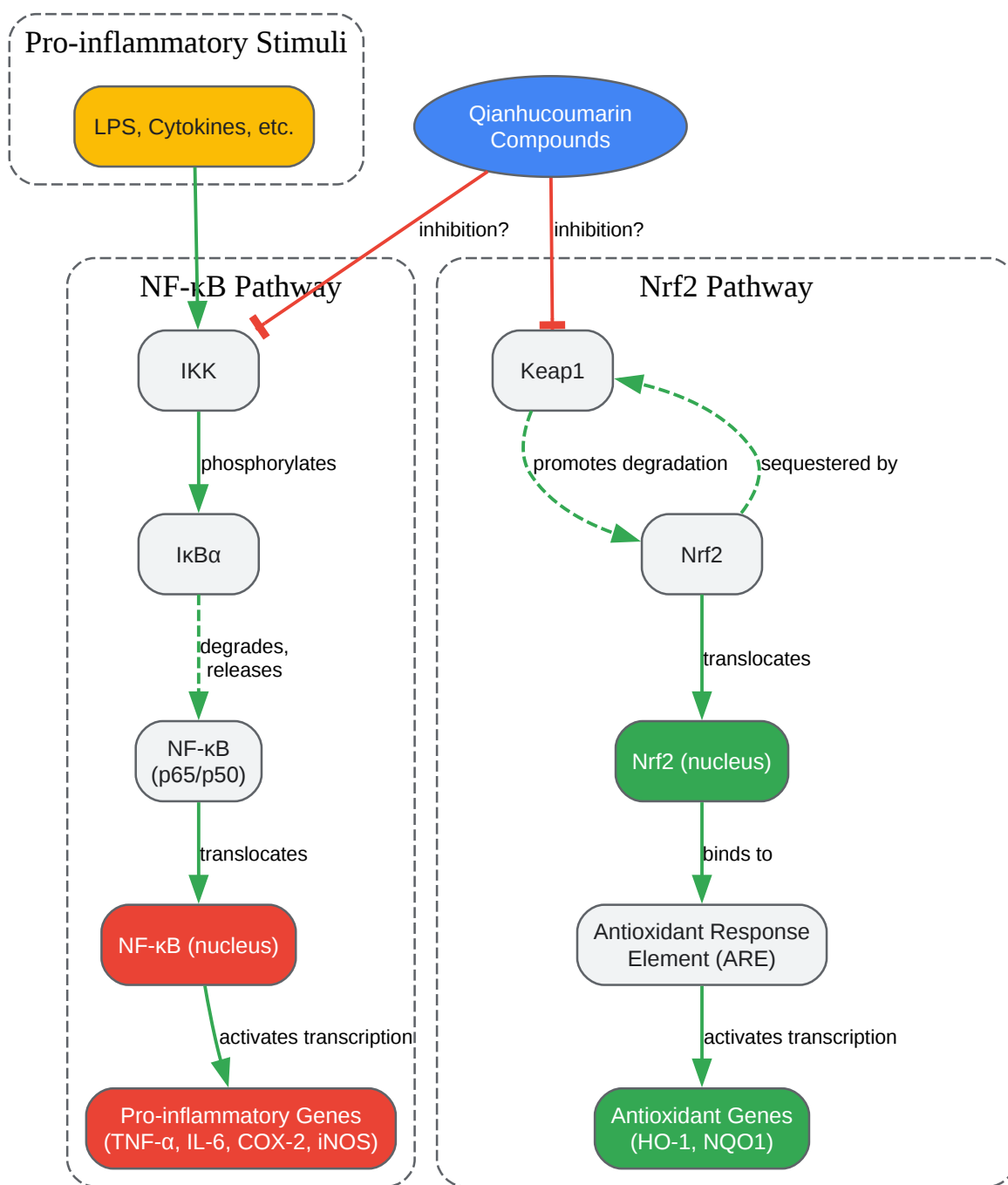
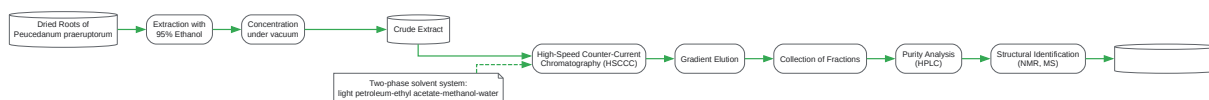
Cell Line	Compound Name	IC50 (μM)
HL-60 (Leukemia)	4'-O-isobutyroylpeguangxienin	15.9
A-549 (Lung Cancer)	4'-O-isobutyroylpeguangxienin	23.2
SMMC-7721 (Hepatoma)	4'-O-isobutyroylpeguangxienin	18.7
MCF-7 (Breast Cancer)	4'-O-isobutyroylpeguangxienin	20.5
SW-480 (Colon Cancer)	4'-O-isobutyroylpeguangxienin	19.8

Experimental Protocols

Isolation and Purification of Qianhu coumarins from *Peucedanum praeruptorum*

A detailed protocol for the preparative isolation and purification of coumarins from the roots of *Peucedanum praeruptorum* has been established using high-speed counter-current chromatography (HSCCC).

Workflow for Isolation and Purification



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References

- 1. [Isolation and structure elucidation of qianhu coumarin A] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [The isolation and identification of qianhu coumarin B and qianhu coumarin C from Peucedanum praeruptorum] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Natural and synthetic coumarin derivatives with anti-inflammatory/ antioxidant activities - PubMed [pubmed.ncbi.nlm.nih.gov]
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